

Palomid 529: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: Palomid 529

Cat. No.: B1683854

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Date: November 21, 2025

Abstract

This document provides detailed application notes and protocols for the use of **Palomid 529** (also known as RES-529) in cell culture experiments. **Palomid 529** is a potent and selective small molecule inhibitor of the phosphoinositide 3-kinase (PI3K)/Akt/mammalian target of rapamycin (mTOR) signaling pathway.[1][2][3] Uniquely, it functions by inducing the dissociation of both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2), thereby inhibiting downstream signaling cascades that are crucial for cell growth, proliferation, survival, and angiogenesis.[1][2][4] These protocols are intended for researchers, scientists, and drug development professionals working in oncology, angiogenesis, and cell biology.

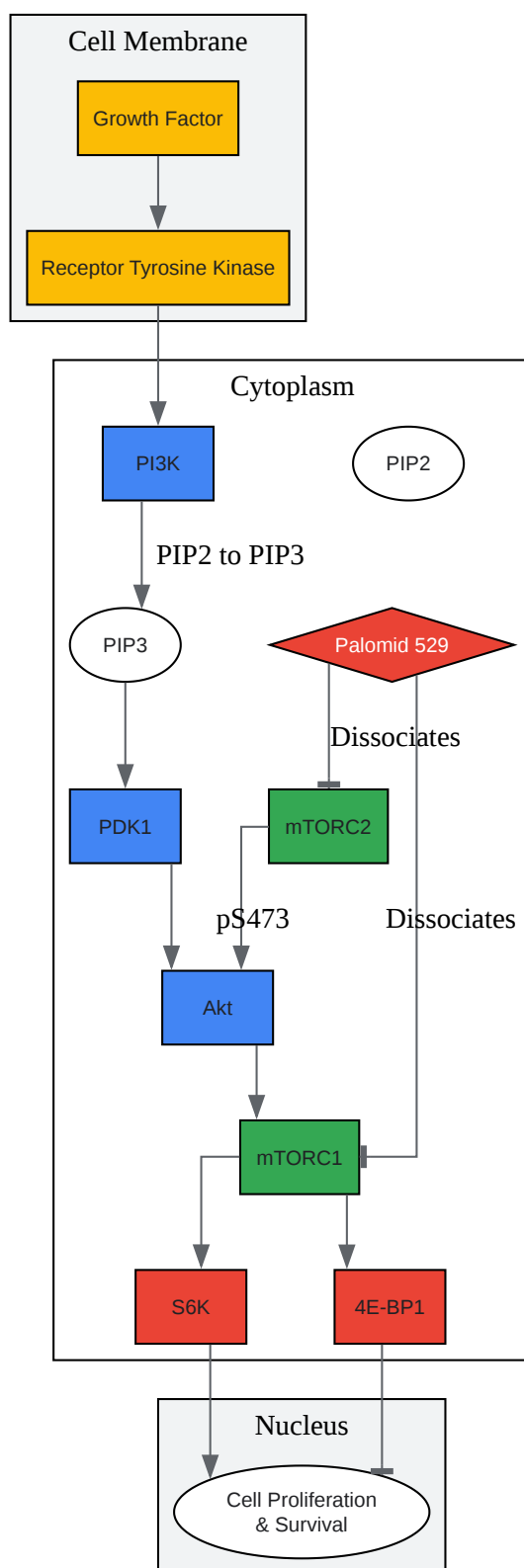
Introduction to Palomid 529

Palomid 529 (P529) is a synthetic small molecule that effectively inhibits the PI3K/Akt/mTOR pathway, a critical signaling network frequently dysregulated in cancer.[4][5] Its mechanism of action involves the disruption of the mTORC1 and mTORC2 complexes, leading to the dephosphorylation of key downstream effectors such as Akt at serine 473 (S473), ribosomal protein S6, and 4E-BP1.[1][3] This dual inhibition of mTORC1 and mTORC2 distinguishes **Palomid 529** from rapamycin and its analogs, which primarily target mTORC1. By inhibiting both complexes, **Palomid 529** can overcome some of the feedback activation of Akt that limits the efficacy of mTORC1-selective inhibitors.[5]

The anti-proliferative and pro-apoptotic effects of **Palomid 529** have been demonstrated in a variety of cancer cell lines, including those from glioblastoma, prostate cancer, and breast cancer.[1][3] Furthermore, it exhibits potent anti-angiogenic properties by inhibiting endothelial cell proliferation and tube formation.[5]

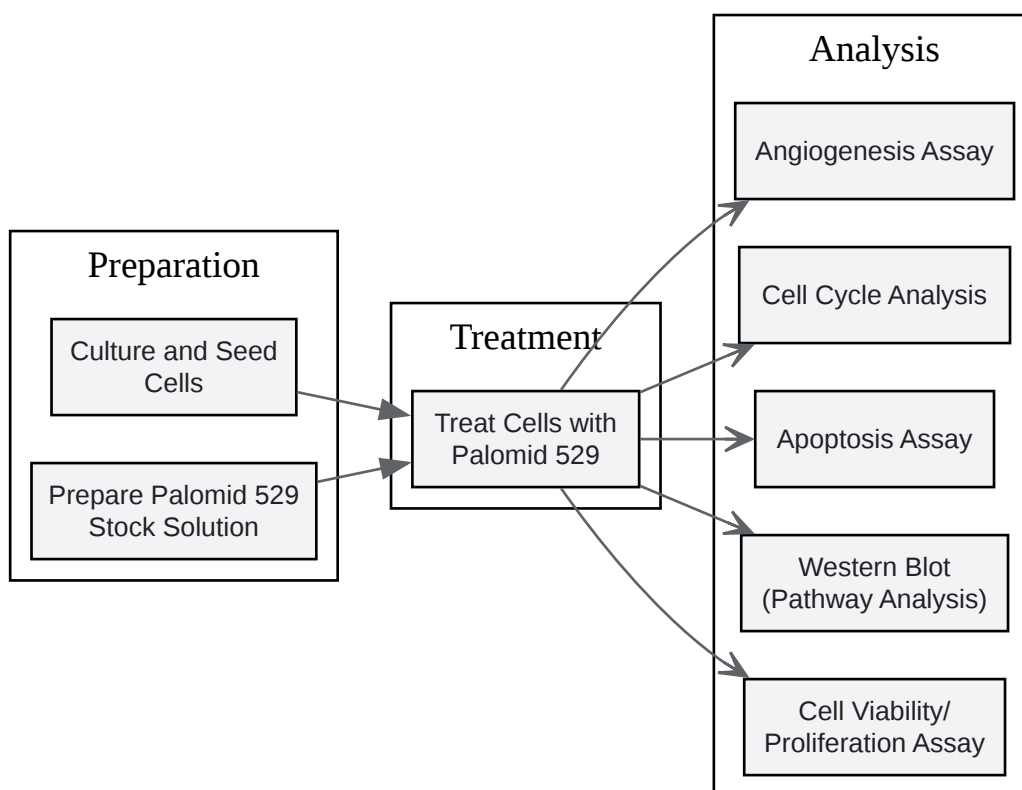
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway targeted by **Palomid 529** and a general experimental workflow for its use in cell culture.



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Caption: **Palomid 529** signaling pathway.



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